

Technical Support Center: Purification of (Bromomethyl)triethylsilane

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Compound of Interest

Compound Name: (Bromomethyl)triethylsilane

CAS No.: 1112-53-4

Cat. No.: B072970

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Ticket ID: #Si-Br-18156 Subject: Distillation Protocol & Troubleshooting for (Bromomethyl)triethylsilane Status: Open Assigned Specialist: Senior Application Scientist, Organosilicon Division[1][3]

Physiochemical Profile & Critical Data

Before initiating distillation, you must establish the physical parameters of your target.[1][2]

Note that while the trimethyl analogue is common, the triethyl variant (CAS 18156-25-7) has limited literature data.[1] We derive the operational parameters below based on structure-property relationships with Triethylsilane and (Bromomethyl)trimethylsilane.

Property	Value / Range	Operational Note
Compound	(Bromomethyl)triethylsilane	Target Product
CAS	18156-25-7	Verify against label; do not confuse with TMS-Br.[1]
Molecular Weight	209.20 g/mol	Significantly heavier than Et ₃ SiH (116.28).[1][2]
Boiling Point (Atm)	Est. 175°C - 185°C	Do not distill at atm. Thermal degradation risk.[1]
Boiling Point (Vac)	Est. 85°C - 95°C @ 10 mmHg	Empirical determination required. See Protocol.
Density	~1.15 g/mL	Heavier than water (Phase separation: Bottom layer).[1][2]
Appearance	Clear, Colorless to Straw Liquid	Yellowing indicates free Br ₂ or HBr formation.[1][2]
Major Impurity	Triethylsilane (Et ₃ SiH)	Bp: 107-108°C. Must be removed as Forerun.

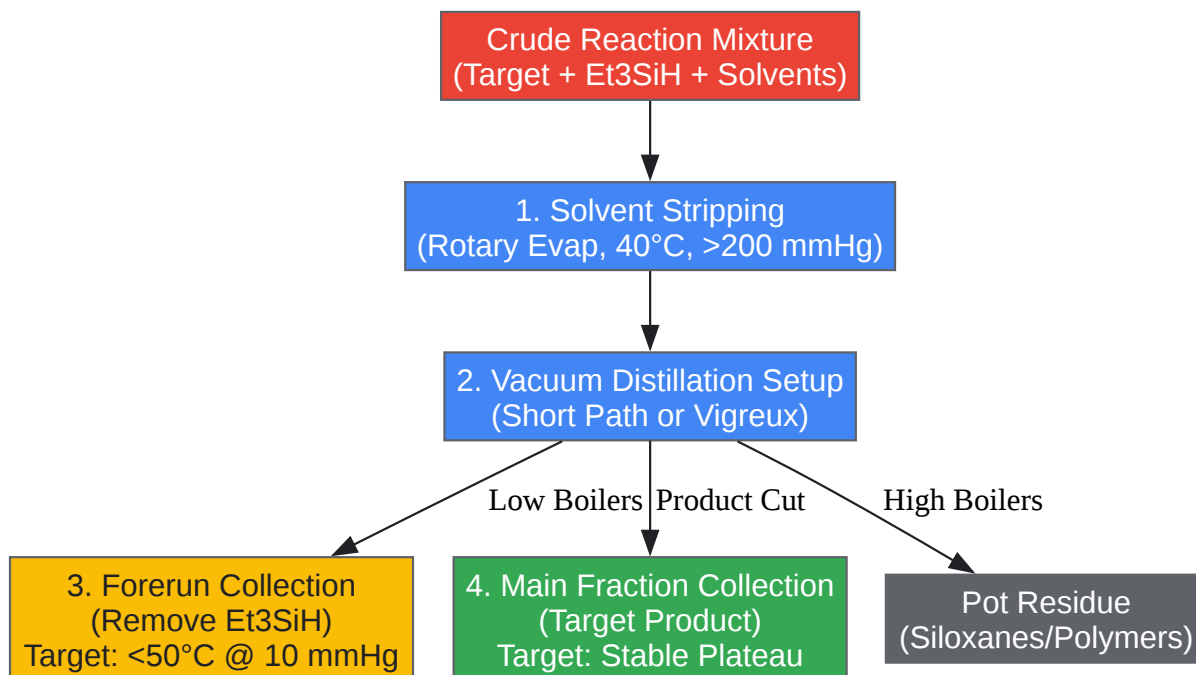


Critical Warning: This compound is an

-bromo silane.[1] While generally stable, prolonged heating above 150°C can induce rearrangement or elimination of HBr.[1][2] Vacuum distillation is mandatory.

The Purification Workflow[1][3][5]

The following diagram outlines the purification logic, specifically addressing the separation of the lower-boiling starting material (Triethylsilane) from the product.



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Figure 1: Purification workflow distinguishing solvent removal, forerun removal (Et₃SiH), and product isolation.^[1]

Detailed Distillation Protocol

Phase A: Preparation

- Quench & Wash: If synthesized via Grignard or radical bromination, ensure all inorganic salts are removed via aqueous workup.^{[1][2]} Dry the organic layer thoroughly over anhydrous CaH_2 .^{[1][2]}
 - Why? Residual water will co-distill and hydrolyze the Si-C bond, generating silanols (cloudiness).^{[1][2]}
- Solvent Stripping: Remove bulk solvents (THF, Ether, DCM) via rotary evaporation.^{[1][2]} Do not apply high vacuum (<20 mmHg) at this stage to avoid losing the product.^{[1][2]}

Phase B: Vacuum Distillation

Equipment: Short-path distillation head (minimize hold-up volume) or a 10cm Vigreux column (if Et₃SiH content is >10%).^{[1][3]}

- System Inerting: Flush the setup with dry Nitrogen/Argon.^{[1][2]}
 - bromo silanes are moisture sensitive.^{[1][2]}
- Pressure Reduction: Lower pressure to 5–10 mmHg.
 - Note: Use a manometer.^{[1][2]} Do not rely on "full pump" vacuum, as this may cause the product to co-elute with the forerun.^{[1][2]}
- The Forerun (Impurity Removal):
 - Slowly increase oil bath temperature.^{[1][2]}
 - Observe the first fraction.^{[1][2]} This is likely Triethylsilane (unreacted starting material).^{[1][2]}
 - Behavior: At 10 mmHg, Et₃SiH will boil very low (approx. 20-30°C).^{[1][2]} It may flash off into the cold trap if the bath is too hot.^[1]
- The Main Fraction (Product Isolation):
 - Once the head temperature drops (after Et₃SiH removal) or stabilizes at a higher range, switch the receiving flask.
 - Collect the fraction boiling at the stable plateau (Est. 85-95°C @ 10 mmHg).^{[1][2]}
 - Validation: Check Refractive Index (RI).^{[1][2][4][5]} If is close to 1.412, you are still collecting Triethylsilane.^{[1][2]} The product will have a significantly higher RI (approx 1.45–1.48).^{[1][2]}

Troubleshooting Guide

Symptom: Distillate is cloudy or fuming.^[1]

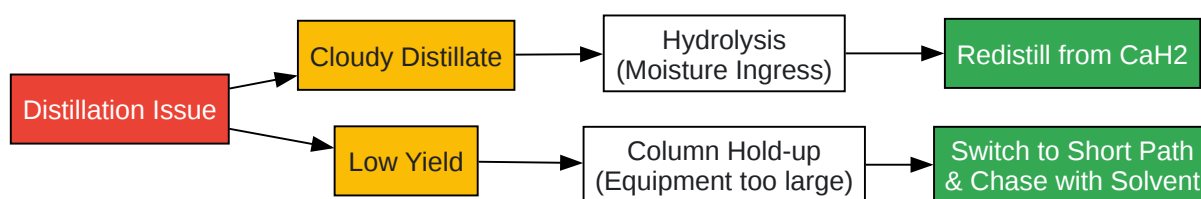
- Cause: Moisture ingress causing hydrolysis (formation of HBr and Silanols).[1][2]
- Fix: Immediately stop. Dry the distillate over (Calcium Hydride) and redistill. Ensure all joints are greased and clipped.[1][2] Attach a drying tube to the vacuum release valve.[1][2]

Symptom: Head temperature fluctuates wildly.[1]

- Cause: "Bumping" due to lack of stirring or pressure instability.[1][2]
- Fix: Use a vigorous magnetic stir bar in the pot. Do not use boiling chips under vacuum.[1][2] Ensure your vacuum pump has a ballast or bleed valve to stabilize pressure at a fixed point (e.g., 10 mmHg) rather than fluctuating max vacuum.[1][2]

Symptom: Co-elution (RI indicates mixture of starting material and product).[1]

- Cause: Heating ramp was too fast; separation of Et_3SiH and product was poor.
- Fix: Install a Vigreux column to increase theoretical plates. Reduce the oil bath ramp rate to $2^\circ\text{C}/\text{min}$.



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Figure 2: Logic tree for common distillation failures.

Frequently Asked Questions (FAQ)

Q: Can I distill this at atmospheric pressure? A: Not recommended. The estimated atmospheric boiling point ($>175^\circ\text{C}$) places the molecule in a thermal zone where

-elimination of HBr becomes a risk.[1][2] Always use reduced pressure to keep the pot temperature below 120°C.

Q: How should I store the purified fraction? A: Store in a tightly sealed container, preferably under Argon, at 2-8°C. Add Activated 4Å Molecular Sieves to the storage bottle to scavenge any moisture that enters during opening/closing.[1]

Q: What is the "Pot Residue"? A: The residue is typically high-molecular-weight siloxanes (formed from the condensation of hydrolyzed product) or disilanes.[1][3] It can be safely discarded as halogenated chemical waste.[1][2]

Q: I don't have a vacuum gauge. Can I still distill? A: It is risky.[1][2] Without a gauge, you cannot correlate temperature to a specific pressure, making reproducibility impossible.[1][2] If you must, use the "Forerun" method: discard the low-boiling liquid (Et_3SiH) and collect the higher boiling fraction that comes over after a distinct temperature rise.[2]

References & Grounding[1][3][8]

- Triethylsilane Properties:Sigma-Aldrich / Merck KGaA. (2024).[1][2] Product No. 230197 (Triethylsilane).[1][2] [Link](#) (Used as baseline for "Forerun" boiling point data).[1][2]
- General Organosilane Purification: Armarego, W. L. F., & Chai, C. L. L. (2013).[1][2] Purification of Laboratory Chemicals (7th ed.). Butterworth-Heinemann.[1][2] (Standard protocols for drying and distilling halo-silanes).
- Synthesis Context: Depending on the synthesis route (e.g., from Chloromethyltriethylsilane), the impurities may vary. See PubChem for general compound structure verification (CID 10260275).[1][2] [Link](#)
- Safety Data: Refer to standard SDS for (Bromomethyl)trimethylsilane (closest analogue with extensive data) for handling precautions regarding HBr release. [Link](#)[1]

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Sources

- [1. \(Bromomethyl\)trimethylsilane | C4H11BrSi | CID 87523 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. Triethylsilane - Wikipedia \[en.wikipedia.org\]](#)
- [3. scribd.com \[scribd.com\]](#)
- [4. chemimpex.com \[chemimpex.com\]](#)
- [5. Triethylsilane | 617-86-7 \[chemicalbook.com\]](#)
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